

An In-depth Technical Guide to the Physical Properties of Trimethoxyboroxine

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Compound of Interest

Compound Name: *Trimethoxyboroxine*

Cat. No.: *B089493*

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This technical guide provides a comprehensive overview of the key physical properties of **trimethoxyboroxine**, with a specific focus on its melting and boiling points. This document is intended for researchers, scientists, and professionals in drug development who utilize or are investigating the applications of this organoboron compound.

Core Physical Properties of Trimethoxyboroxine

Trimethoxyboroxine, a colorless liquid at room temperature, is a heterocyclic compound with a six-membered ring consisting of alternating boron and oxygen atoms, with methoxy groups attached to each boron atom. Its physical characteristics are crucial for its handling, storage, and application in various chemical syntheses.

Quantitative Data Summary

The experimentally determined physical properties of **trimethoxyboroxine** are summarized in the table below for easy reference and comparison.

| Physical Property | Value |
|---------------------------------------|------------|
| Melting Point | 10 - 11 °C |
| Boiling Point | 130 °C |
| Density | 1.216 g/mL |
| Flash Point | 14 °C |
| Refractive Index (n _{20/D}) | 1.4 |

Experimental Protocols for Physical Property Determination

The following sections detail the standard methodologies for determining the melting and boiling points of **trimethoxyboroxine**. These protocols are based on established laboratory techniques for organic compounds.

Determination of Melting Point

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of solidified **trimethoxyboroxine** is finely powdered. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the solid into the sealed end, creating a sample column of 2-3 mm in height.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a melting point apparatus, such as a Thiele tube or a modern digital instrument, which contains a heat-transfer fluid (e.g., mineral oil or silicone oil).[\[2\]](#)[\[3\]](#)[\[5\]](#)
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[\[2\]](#) The sample is

observed through a magnifying lens.

- Data Recording: Two temperatures are recorded:
 - The temperature at which the first drop of liquid appears.
 - The temperature at which the entire sample has completely liquefied. The melting point is reported as this temperature range.[1][3]

Determination of Boiling Point

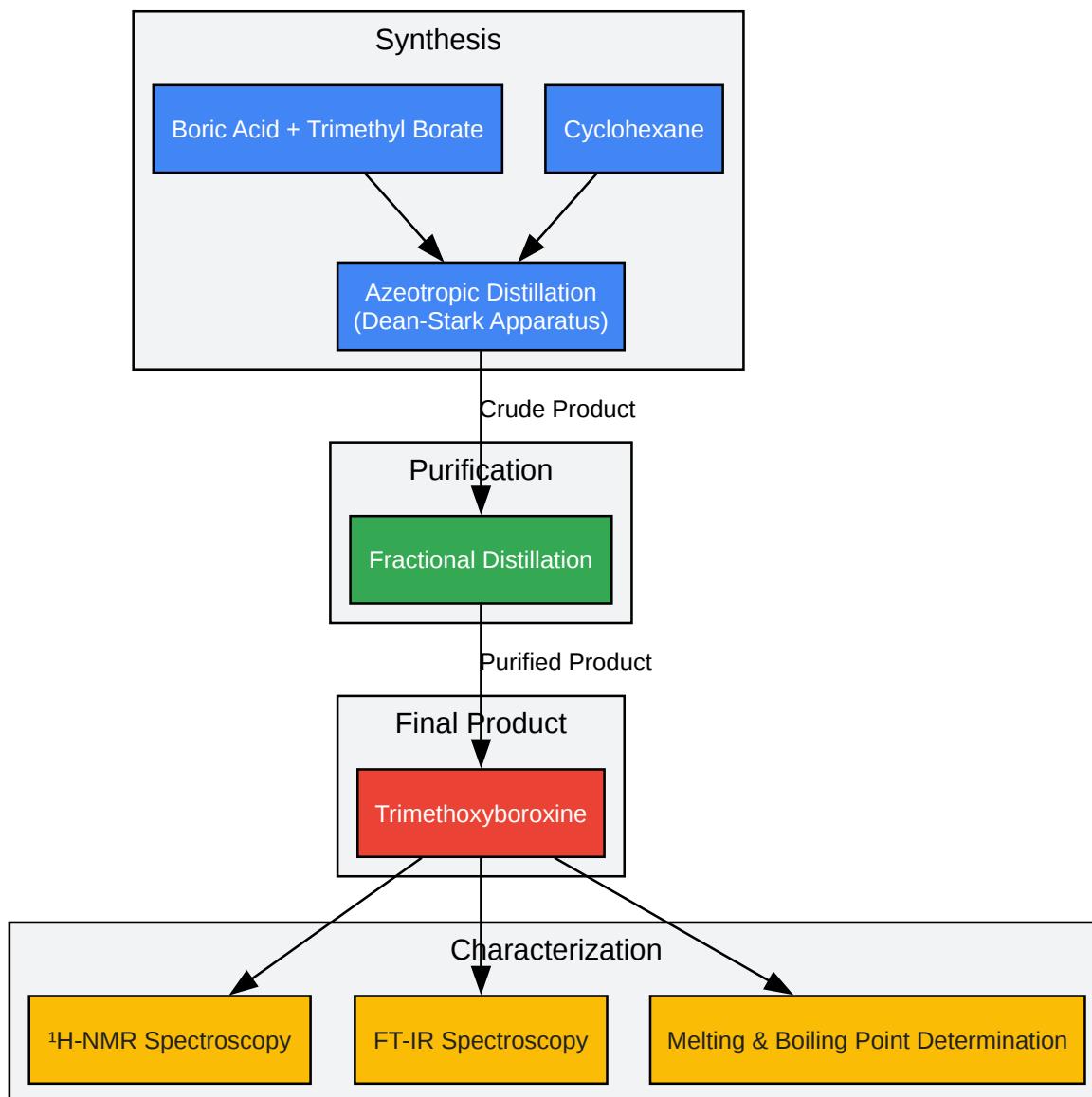
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Micro Boiling Point Determination (Capillary Method)

- Sample Preparation: A small volume (a few milliliters) of liquid **trimethoxyboroxine** is placed in a small test tube or a fusion tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the liquid.[5][6][7]
- Apparatus Setup: The test tube assembly is attached to a thermometer, with the bottom of the test tube level with the thermometer bulb. This setup is then immersed in a heating bath (e.g., a Thiele tube filled with a high-boiling liquid).[5][6]
- Heating and Observation: The heating bath is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.[6] The heating is continued until a rapid and continuous stream of bubbles is observed.
- Data Recording: The heat source is then removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[6]

Synthesis and Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and subsequent characterization of **trimethoxyboroxine**, a process crucial for ensuring the purity and identity of the compound before its use in further applications.



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Caption: Workflow for the Synthesis and Characterization of **Trimethoxyboroxine**.

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